

Technical Guide: Di-n-butyltellurium (CAS 38788-38-4)

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Tellurium, dibutyl-

Cat. No.: B1595815

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Introduction

Di-n-butyltellurium, identified by the CAS number 38788-38-4, is an organotellurium compound with the IUPAC name 1-butyltellanylbutane. This technical guide provides a comprehensive overview of its chemical and physical properties, toxicological data, and applications in organic synthesis. Detailed experimental protocols for its preparation and use in olefination and cross-coupling reactions are presented. This document is intended to serve as a valuable resource for researchers utilizing this versatile reagent.

Chemical and Physical Properties

Di-n-butyltellurium is a yellow, oily liquid that is insoluble in water and ethanol but soluble in various organic solvents such as ether, petroleum ether, and tetrahydrofuran (THF).^[1] A summary of its key physical and chemical properties is provided in the table below.

Property	Value	Reference(s)
CAS Number	38788-38-4	[1]
IUPAC Name	1-butyltellanylbutane	[1]
Synonyms	Di-n-butyltellurium, Dibutyltelluride, Butyltelluride	[1]
Molecular Formula	C ₈ H ₁₈ Te	[1]
Molecular Weight	241.83 g/mol	[1]
Boiling Point	109-112 °C at 12 mmHg	[1]
Solubility	Insoluble in water and ethanol; soluble in ether, petroleum ether, THF	[1]

Toxicological and Safety Information

Organotellurium compounds, including di-n-butyltellurium, are generally considered toxic and should be handled with appropriate safety precautions in a well-ventilated fume hood.

Hazard Statements:

- H225: Highly flammable liquid and vapor.
- H300: Fatal if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

Precautionary Statements:

- P210: Keep away from heat, sparks, open flames, and hot surfaces. — No smoking.
- P233: Keep container tightly closed.
- P240: Ground/bond container and receiving equipment.

- P241: Use explosion-proof electrical/ventilating/lighting equipment.
- P242: Use only non-sparking tools.
- P243: Take precautionary measures against static discharge.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P321: Specific treatment (see supplemental first aid instruction on this label).
- P330: Rinse mouth.
- P362: Take off contaminated clothing and wash before reuse.

Risk and Safety Phrases:

- R23/24/25: Toxic by inhalation, in contact with skin and if swallowed.[1]
- S26-36/37/39: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice. Wear suitable protective clothing, gloves and eye/face protection.[1]

Transport Information:

- RIDADR: 3284[1]

Experimental Protocols

Synthesis of Di-n-butyltellurium

A general and efficient method for the synthesis of symmetrical diorganyl tellurides, including di-n-butyltellurium, has been established.^[1] The procedure involves the reduction of elemental tellurium to sodium telluride, followed by alkylation.

Materials:

- Elemental Tellurium (Te) powder
- Sodium borohydride (NaBH_4)
- N,N-Dimethylformamide (DMF)
- 1-Bromobutane
- n-Hexane or Ethyl acetate
- Deionized water

Procedure:

- Under a nitrogen atmosphere, add elemental tellurium (1.0 eq) to a stirred solution of sodium borohydride (2.5 eq) in DMF.
- Heat the reaction mixture to 80 °C and stir for 1 hour, during which the solution will turn a deep purple color, indicating the formation of sodium telluride (Na_2Te).
- Cool the reaction mixture to 25 °C and add 1-bromobutane (2.0 eq).
- Stir the resulting mixture at 25 °C for 3 hours.
- Upon completion of the reaction, dilute the mixture with deionized water and extract twice with either n-hexane or ethyl acetate.
- Combine the organic layers, dry over a suitable drying agent (e.g., anhydrous sodium sulfate), and concentrate under reduced pressure to yield di-n-butyltellurium as a yellow oil.

[\[1\]](#)

Synthesis of Di-n-butyltellurium.

Catalytic Olefination of Aldehydes

Di-n-butyltelluride can be used as a catalyst in the olefination of aldehydes with α -bromoesters or α -bromo ketones in the presence of a base and a phosphite to regenerate the catalyst.

Materials:

- Aldehyde
- α -Bromoester or α -bromo ketone
- Potassium carbonate (K_2CO_3)
- Di-n-butyltelluride (catalytic amount)
- Triphenyl phosphite ($\text{P}(\text{OPh})_3$)
- Anhydrous solvent (e.g., THF)

General Procedure:

- To a stirred suspension of the aldehyde, α -bromoester/ketone, and potassium carbonate in an anhydrous solvent, add a catalytic amount of di-n-butyltelluride.
- Add triphenyl phosphite to the reaction mixture.
- Heat the reaction mixture under an inert atmosphere and monitor the progress by a suitable technique (e.g., TLC or GC).
- Upon completion, cool the reaction to room temperature, filter off the inorganic salts, and concentrate the filtrate under reduced pressure.
- Purify the residue by column chromatography to obtain the desired olefin.

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References

- 1. An Efficient Method for the Selective Syntheses of Sodium Telluride and Symmetrical Diorganyl Tellurides and the Investigation of Reaction Pathways [mdpi.com]
- To cite this document: BenchChem. [Technical Guide: Di-n-butyltellurium (CAS 38788-38-4)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1595815#cas-number-38788-38-4-properties-and-suppliers\]](https://www.benchchem.com/product/b1595815#cas-number-38788-38-4-properties-and-suppliers)

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Phone: (601) 213-4426

Email: info@benchchem.com